

# Safeguarding Your Research: A Comprehensive Guide to Handling 5-Nitro-2-furaldehyde

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## Compound of Interest

Compound Name: 5-Nitro-2-furaldehyde

Cat. No.: B057684

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For researchers and scientists in the field of drug development, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for the use of **5-Nitro-2-furaldehyde**, a flammable solid that requires careful management in a laboratory setting. Adherence to these protocols is critical to ensure personal safety and maintain the integrity of your research.

## Personal Protective Equipment (PPE) and Safety Protocols

When handling **5-Nitro-2-furaldehyde**, a comprehensive approach to personal protection is necessary to minimize exposure and mitigate risks. The following table summarizes the recommended PPE and engineering controls.

Protection Type	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1][2]	Protects against dust particles and potential splashes that can cause eye irritation.[3][4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and long-sleeved protective clothing.[1][2]	Prevents skin contact, which may cause irritation.[3] Contaminated clothing should be removed and laundered before reuse.[3]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when dust is generated or if exposure limits are exceeded.[1]	Minimizes the risk of respiratory tract irritation from inhaling the fine particles of the compound.[3][4]
Engineering Controls	Work should be conducted in a well-ventilated area.[3] Facilities must be equipped with an eyewash station and a safety shower.[3][5]	These measures reduce the concentration of airborne contaminants and provide immediate first aid capabilities in case of accidental exposure.

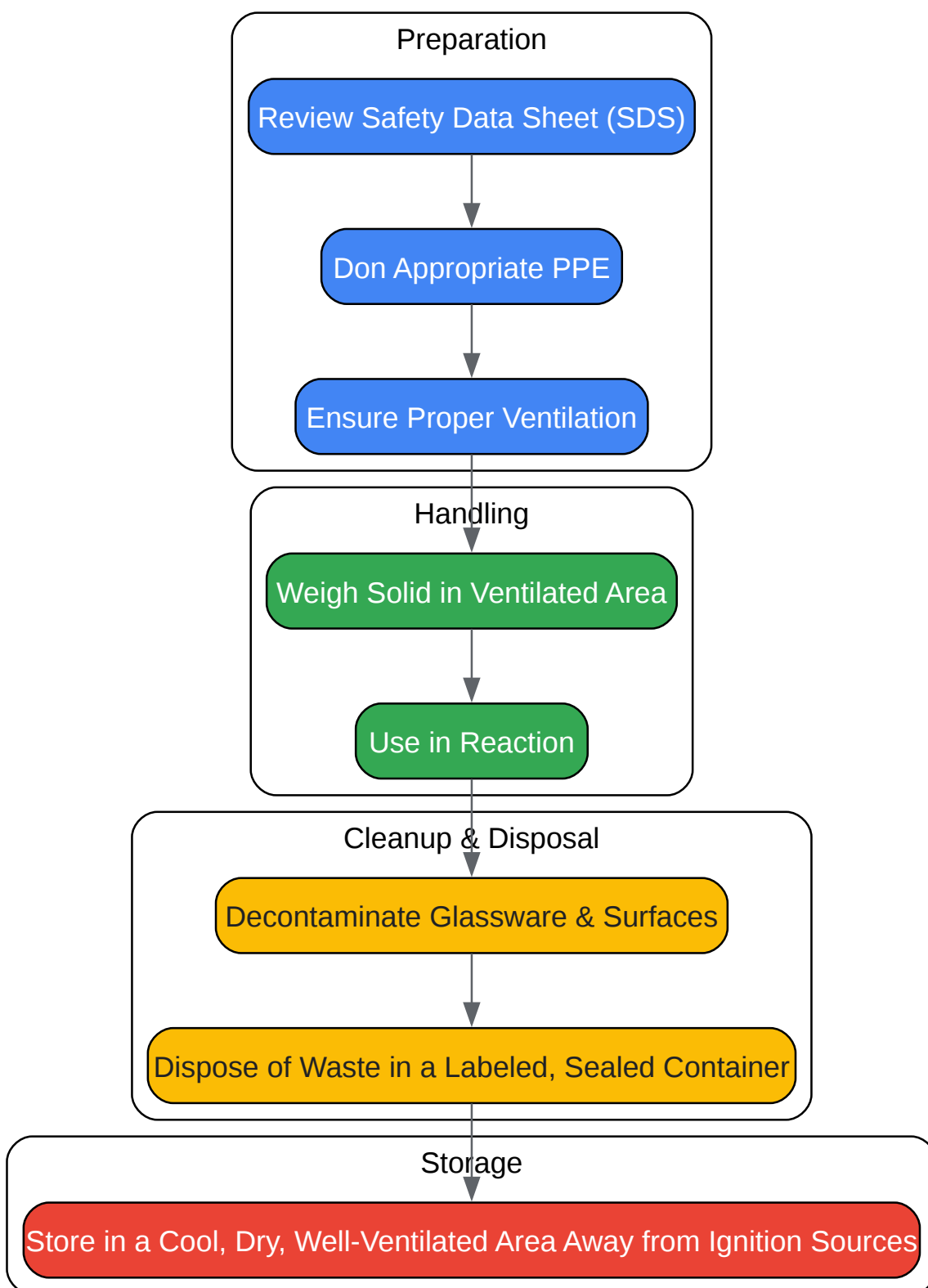
## Chemical and Physical Properties

Understanding the properties of **5-Nitro-2-furaldehyde** is crucial for its safe handling and storage.

Property	Value
Molecular Formula	C5H3NO4[1]
Molecular Weight	141.08 g/mol [1]
Appearance	Yellow crystalline powder.[3]
Flash Point	33 °C (91.4 °F) - closed cup
Hazards	Flammable solid.[1] May cause eye, skin, and respiratory tract irritation.[3][4] The toxicological properties have not been fully investigated.[3]

## Standard Operating Procedure for Handling 5-Nitro-2-furaldehyde

The following workflow provides a step-by-step guide for the safe handling of **5-Nitro-2-furaldehyde** from preparation to disposal.

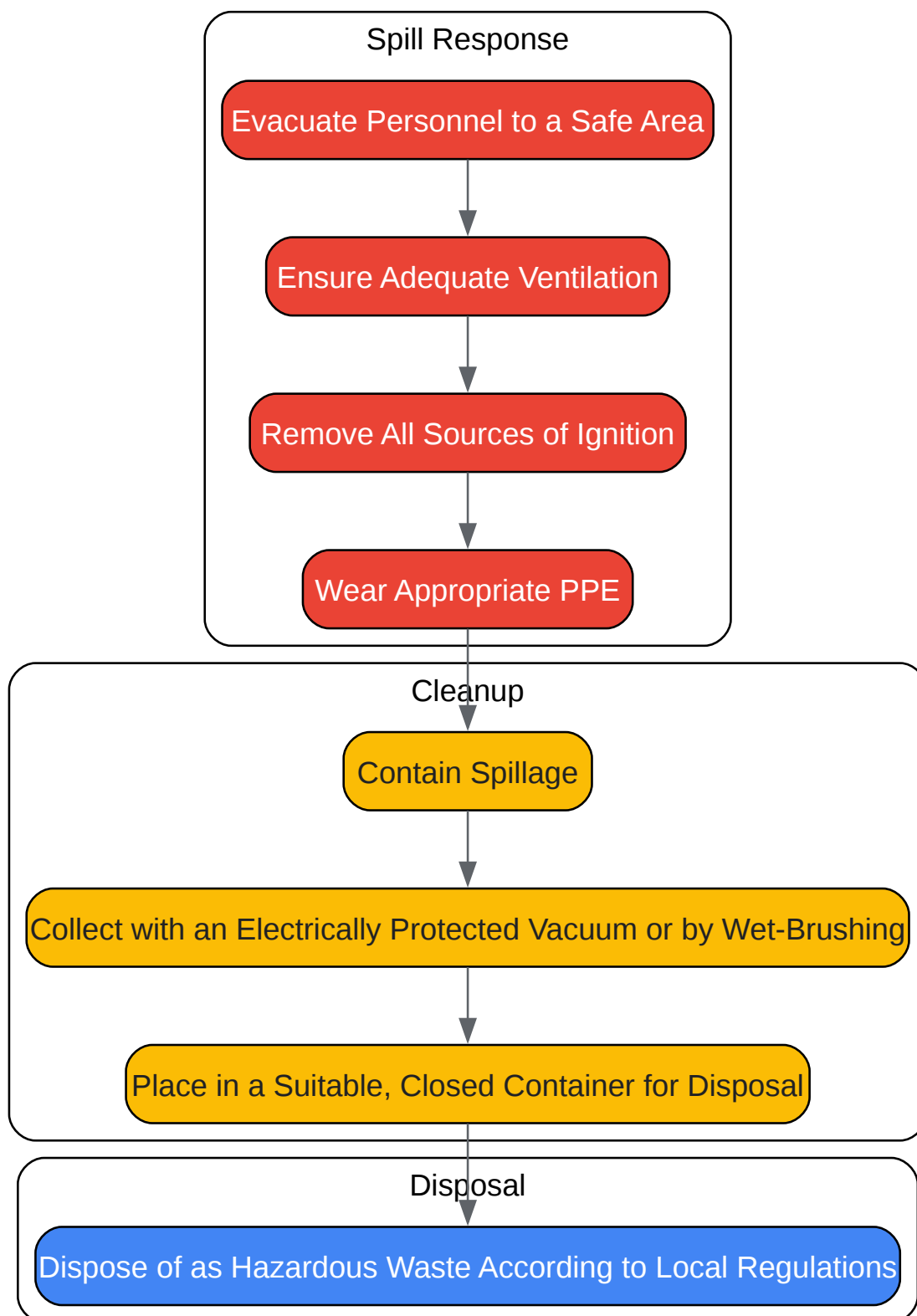


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A flowchart outlining the procedural steps for the safe handling of **5-Nitro-2-furaldehyde**.

## Emergency and Spill Response Plan

In the event of a spill, a prompt and safe response is critical to prevent further contamination and exposure.



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A diagram illustrating the workflow for responding to a **5-Nitro-2-furaldehyde** spill.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of accidental exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1] [3]
Skin Contact	Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Seek medical aid if irritation develops. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[3]
Ingestion	If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Do NOT induce vomiting. Seek medical attention.[3] [4]

## Disposal Plan

The disposal of **5-Nitro-2-furaldehyde** and its containers must be handled with care to prevent environmental contamination.

- Waste Classification: This material is considered hazardous waste.[1]
- Disposal Method: Dispose of in a licensed chemical incinerator equipped with an afterburner and scrubber.[4][6] Always follow local, regional, and national regulations for hazardous waste disposal.[1]
- Contaminated Packaging: Empty containers may retain product residue and can be dangerous.[1] They should be disposed of at a hazardous or special waste collection point.  
[1] Do not reuse empty containers.

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